

Application Notes and Protocols for Western Blot Analysis of Merlin Phosphorylation

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Compound of Interest

Compound Name: *mMerlin*

Cat. No.: *B7982107*

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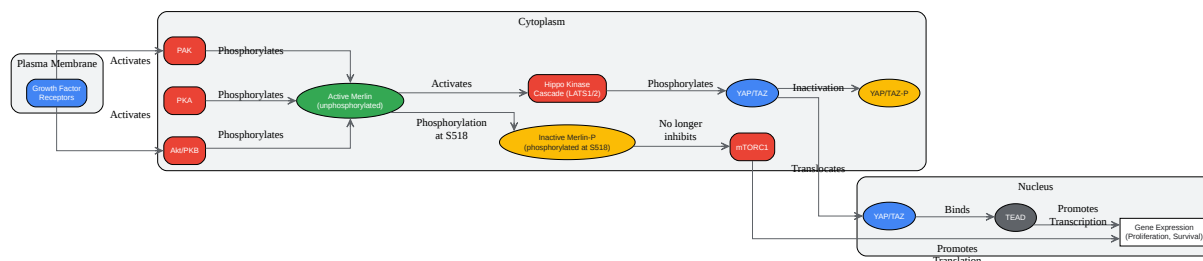
Introduction

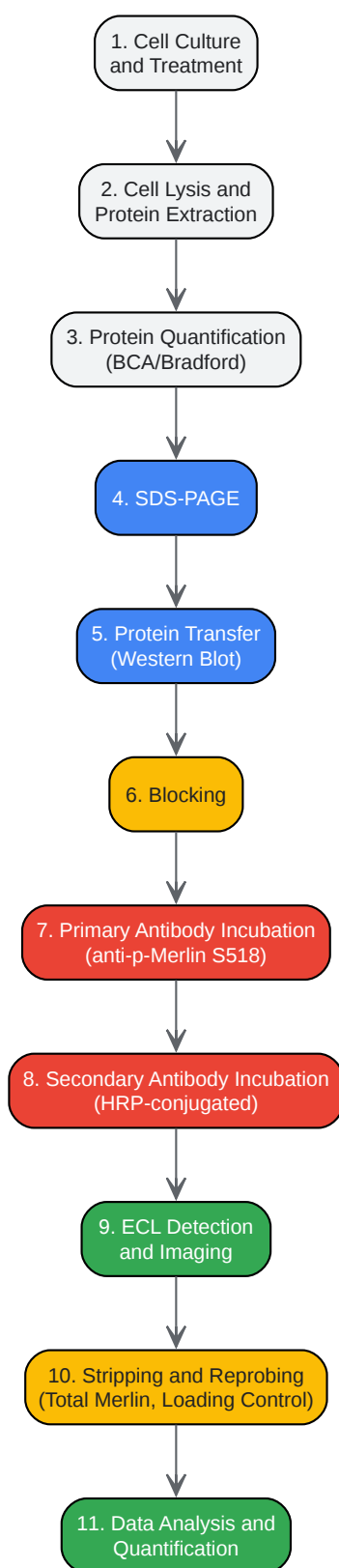
Merlin, also known as Neurofibromin 2 (NF2), is a tumor suppressor protein that plays a crucial role in controlling cell proliferation, motility, and apoptosis. Its activity is tightly regulated by phosphorylation. In its active, hypophosphorylated state, Merlin inhibits pro-proliferative signaling pathways, such as the Hippo and mTOR pathways. Conversely, phosphorylation of Merlin, particularly at Serine 518 (S518), leads to its inactivation and promotes cell growth.

Western blotting is a fundamental technique used to detect and quantify the phosphorylation status of Merlin, providing insights into its activation state and the activity of upstream signaling pathways. These application notes provide a detailed protocol for the Western blot analysis of Merlin phosphorylation, intended for researchers, scientists, and drug development professionals.

Signaling Pathway

The phosphorylation of Merlin is a key regulatory mechanism integrated into multiple signaling pathways. The diagram below illustrates the core signaling cascade leading to Merlin phosphorylation and its subsequent inactivation.





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